

Technical Support Center:

Carbomethoxycarbonyl-D-Pro-D-Phe-OBzl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbomethoxycarbonyl-D-Pro-D-Phe-OBzl

Cat. No.: B140510

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This technical support center provides guidance on the storage, handling, and troubleshooting for **Carbomethoxycarbonyl-D-Pro-D-Phe-OBzl**. The information is compiled from general knowledge of protected dipeptides and related compounds, intended for researchers, scientists, and drug development professionals.

Physicochemical Properties

Property	Value
CAS Number	129988-00-7[1]
Molecular Formula	C ₂₄ H ₂₆ N ₂ O ₆ [1]
Molecular Weight	438.48 g/mol [1]
Appearance	White to off-white solid (typical for similar compounds)
Synonyms	D-Phenylalanine, N-[1-(methoxyoxoacetyl)-D-prolyl]-, phenylmethyl ester; benzyl (2-methoxy-2-oxoacetyl)-D-prolyl-D-phenylalaninate[1]

Storage and Stability

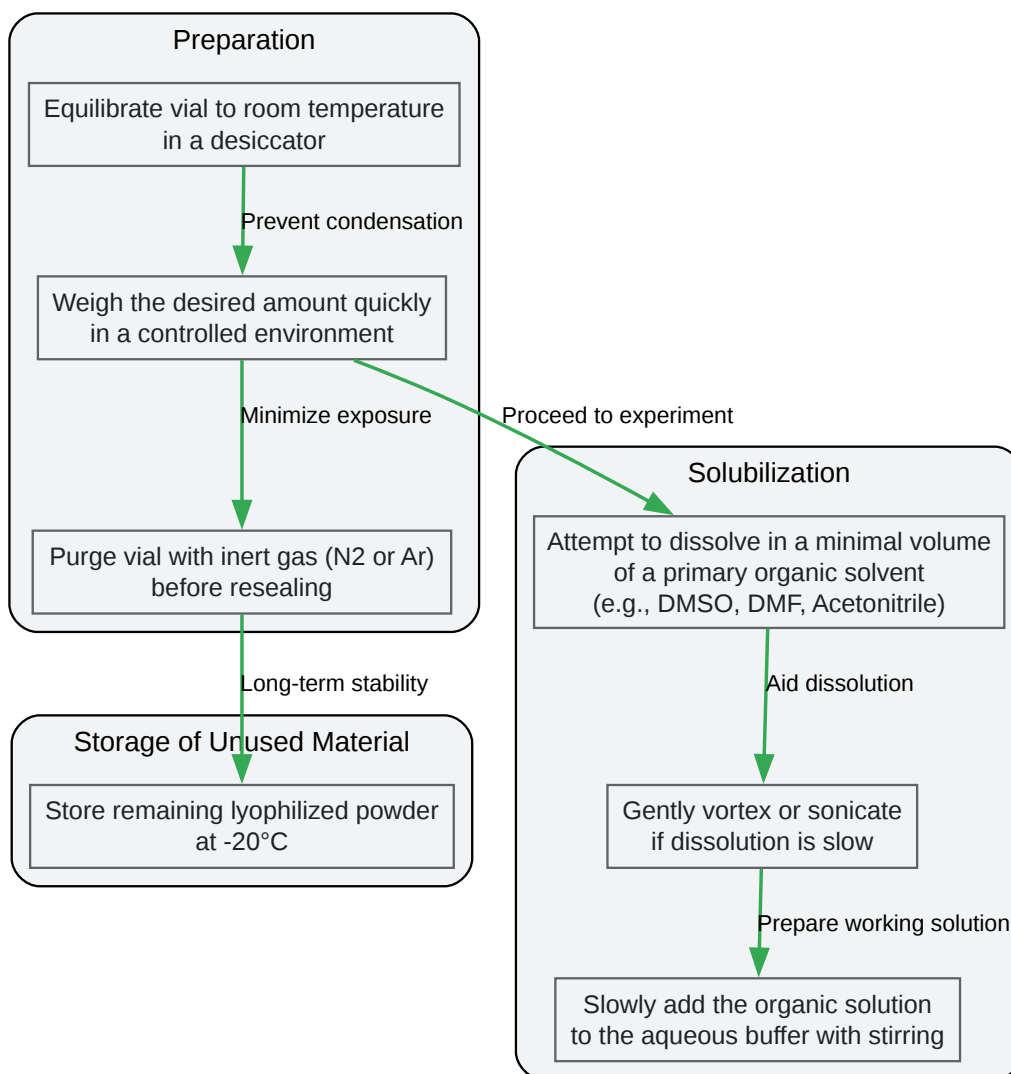
Proper storage is critical to maintain the integrity of **Carbomethoxycarbonyl-D-Pro-D-Phe-OBzl**.

Condition	Recommendation	Rationale
Lyophilized Powder (Short-term)	Store at 2-8°C in a refrigerator. [1]	Minimizes degradation for immediate to short-term use.
Lyophilized Powder (Long-term)	Store at -20°C.	Ensures long-term stability and prevents gradual degradation.
In Solution	Not recommended for long-term storage. If necessary, prepare fresh solutions for each experiment. For short-term storage, store at -20°C or below in small aliquots to avoid freeze-thaw cycles.	Peptides in solution are susceptible to degradation through hydrolysis and microbial contamination.
Light and Moisture	Store in a tightly sealed container, protected from light and moisture. A desiccator is recommended.	Exposure to moisture can lead to hydrolysis, and light can cause photodegradation of the aromatic phenylalanine residue.
Shipping	Shipped under ambient conditions. [1]	The lyophilized powder is stable for short durations at room temperature.

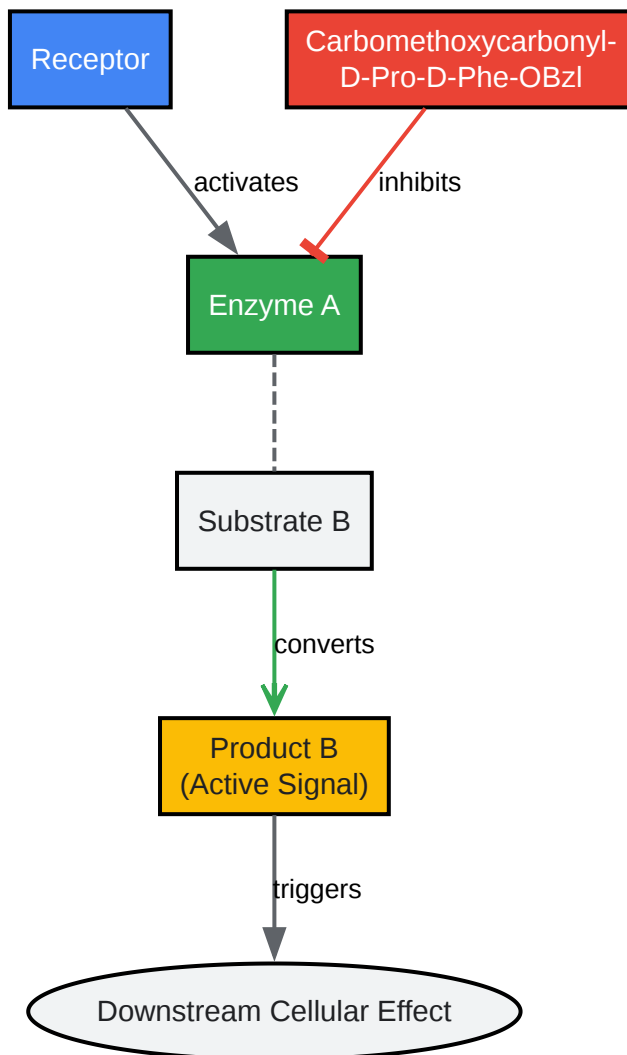
Experimental Workflow: Handling and Solubilization

The following workflow outlines the recommended procedure for handling and dissolving **Carbomethoxycarbonyl-D-Pro-D-Phe-OBzl** for experimental use.

Workflow for Handling Carbomethoxycarbonyl-D-Pro-D-Phe-OBzl



Hypothetical Inhibition of a Signaling Pathway



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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
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